

# Navigating "Green 8": A Guide to Safe Handling and Disposal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Green 8

Cat. No.: B1171676

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The term "**Green 8**" can refer to multiple chemical substances, each with distinct properties and handling requirements. For researchers, scientists, and drug development professionals, it is crucial to identify the specific "**Green 8**" in use to ensure appropriate safety measures are taken. This guide provides essential safety and logistical information for two common compounds referred to as "**Green 8**": Pigment **Green 8** (also known as Naphthol Green B) and D&C Green No. 8.

## Identifying Your "Green 8"

Correctly identifying the chemical is the first and most critical step. Refer to the manufacturer's label and Safety Data Sheet (SDS) for the CAS number and C.I. (Colour Index) number.

Common Name	Chemical Name	C.I. Number	CAS Number
Pigment Green 8	tris(5,6-Dihydro-5-(hydroxyimino)-6-oxo-2-naphthalenesulfonato(2-)-N(sup 5),O(sup 6))-ferrate(3-) trisodium salt	10020	19381-50-1
D&C Green No. 8	Trisodium 8-hydroxypyrene-1,3,6-trisulphonate	59040	6358-69-6

# Pigment Green 8 (Naphthol Green B): Safety and Handling

Pigment **Green 8**, also known as Naphthol Green B, is considered a hazardous substance.[1] Strict adherence to safety protocols is necessary to minimize risks.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling Pigment **Green 8** in a laboratory setting.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact.
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.[2]	Protects eyes from dust particles.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Minimizes skin exposure.
Respiratory Protection	NIOSH-approved dust respirator.[1]	Prevents inhalation of dust particles.

## Operational Plan: Step-by-Step Handling



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**Caption:** Workflow for handling Pigment **Green 8**.

- Preparation: Always consult the Safety Data Sheet before starting any work. Don all required PPE as listed in the table above.
- Handling:
  - Work in a well-ventilated area, preferably a chemical fume hood, to avoid dust inhalation.
  - Avoid generating dust during handling and weighing.[\[1\]](#)
  - Keep containers tightly closed when not in use.
  - Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- In case of a spill:
  - For minor spills, immediately clean up using dry procedures to avoid generating dust.[\[1\]](#)
  - Wear full protective equipment during cleanup.
  - Place spilled material into a clean, dry, labeled, and sealable container for disposal.[\[1\]](#)
- Storage: Store in a dry, cool, and well-ventilated place away from oxidizing agents.[\[2\]](#)

## Disposal Plan

All waste, including contaminated PPE and spilled material, must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not empty into drains.[\[2\]](#)

## D&C Green No. 8: Safety and Handling

D&C Green No. 8 is not classified as a dangerous substance according to OSHA Hazard Communication Standards; however, it may form combustible dust concentrations in the air.[\[3\]](#)  
[\[4\]](#)

## Personal Protective Equipment (PPE)

While less hazardous than Pigment **Green 8**, proper PPE is still recommended to ensure safety.

PPE Category	Specification	Rationale
Hand Protection	Protective gloves.	Recommended for good industrial hygiene practice.
Eye/Face Protection	Safety glasses.	Protects against dust particles.
Skin and Body Protection	Laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Recommended if dust is generated.	Avoids inhalation of dust.

## Operational Plan: Step-by-Step Handling



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**Caption:** Workflow for handling D&C Green No. 8.

- Preparation: Review the SDS for complete safety information. Wear appropriate PPE.
- Handling:
  - Handle in a well-ventilated area.
  - Avoid actions that could create a combustible dust cloud.
  - Avoid contact with skin and eyes, and inhalation of vapors and mists.[3]
- First Aid:
  - Skin Contact: Wash with plenty of water and soap.[3]

- Eye Contact: Immediately flush with water.[3]
- Inhalation: Move the person to fresh air.[3]
- Ingestion: Do not induce vomiting; seek medical attention.[3]
- Storage: Store in a stable, cool, and dry environment.

## Disposal Plan

Dispose of waste in accordance with all applicable local, state, and federal regulations. While not classified as hazardous, do not release it into the environment.

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Address: 3281 E Guasti Rd  
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